

Technical Support Center: Triphenylphosphinegold(I) Chloride

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Compound of Interest

Compound Name: Triphenylphosphinechlorogold

Cat. No.: B15546720

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) regarding the common side reactions and handling of Triphenylphosphinegold(I) chloride, referred to herein as $(\text{Ph}_3\text{P})\text{AuCl}$.

Troubleshooting Guides

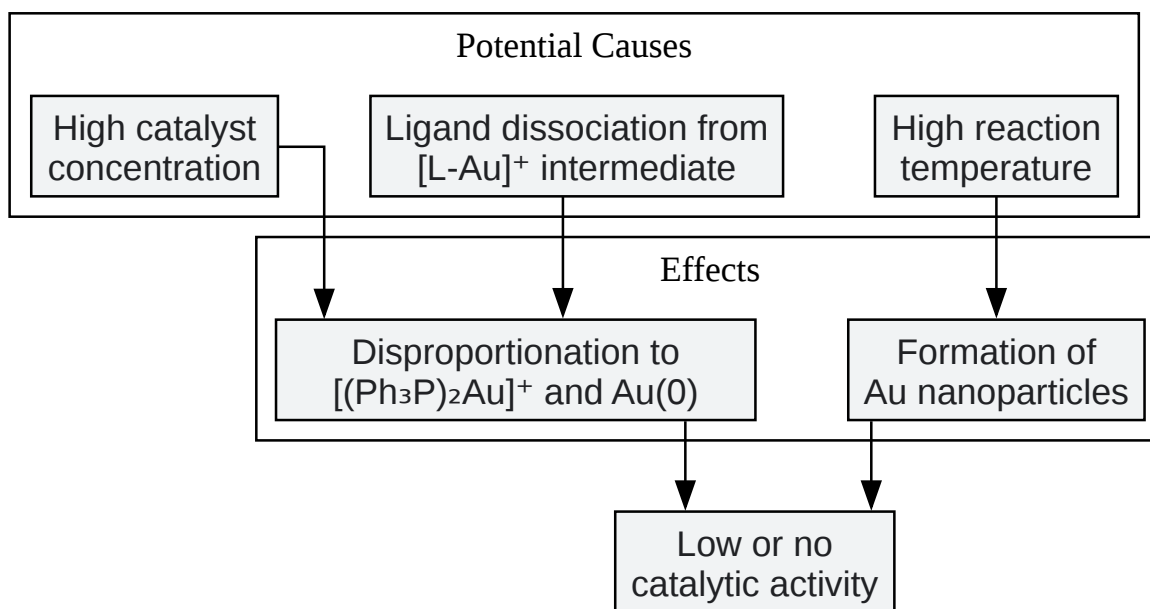
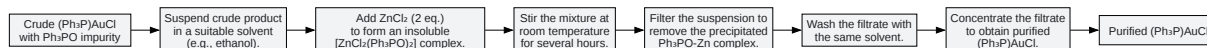
This section addresses specific issues that may be encountered during experiments involving $(\text{Ph}_3\text{P})\text{AuCl}$.

Issue 1: Presence of a Significant Amount of Triphenylphosphine Oxide in the Synthesized $(\text{Ph}_3\text{P})\text{AuCl}$

Question: After synthesizing $(\text{Ph}_3\text{P})\text{AuCl}$ from chloroauric acid and triphenylphosphine, my product is contaminated with a significant amount of triphenylphosphine oxide (Ph_3PO). How can I remove this impurity?

Answer:

The formation of triphenylphosphine oxide is a common side reaction in the synthesis of $(\text{Ph}_3\text{P})\text{AuCl}$.^[1] The following troubleshooting steps can be taken to remove this byproduct.

Workflow for Ph_3PO Removal

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References

- 1. pure.uva.nl [pure.uva.nl]
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